

Advanced DFT Characterization of Trimethyl(methylthio)silane

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Compound of Interest

Compound Name: Trimethyl(methylthio)silane

CAS No.: 3908-55-2

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Executive Summary

Trimethyl(methylthio)silane (

, TMMS) represents a critical motif in organosilicon chemistry, serving as both a silylation agent and a sulfur transfer reagent in organic synthesis. Its utility stems from the lability of the silicon-sulfur bond, which is energetically distinct from its oxygenated counterparts (silyl ethers). This guide provides a rigorous Density Functional Theory (DFT) framework for characterizing TMMS. It addresses the specific challenges of modeling third-row elements (Si, S), detailing protocols for geometry optimization, vibrational assignment, and mechanistic elucidation of silylation pathways.

Computational Methodology: The "Gold Standard" Protocol

Modeling organosulfur-silanes requires a careful balance between computational cost and the accurate description of polarizability and dispersion forces. Standard protocols often fail to

account for the diffuse nature of sulfur's lone pairs.

Recommended Level of Theory

For researchers validating experimental data or predicting reactivity, the following protocol is the established standard for accuracy/cost efficiency:

- Functional:

B97X-D or B3LYP-D3(BJ).

- Rationale: Standard B3LYP often underestimates non-covalent interactions and long-range dispersion, which are critical when the bulky trimethylsilyl (TMS) group interacts with steric environments. The inclusion of Grimme's dispersion corrections (D3) or long-range separation (

) is mandatory for accurate energy barriers.

- Basis Set: 6-311++G(2d,2p) or def2-TZVP.

- Rationale: Sulfur and Silicon are "soft" atoms. Diffuse functions (++) are non-negotiable to correctly model the electron density tail of the sulfur lone pairs (

). Polarization functions (2d,2p) are essential to describe the

-orbital participation in the Si-S bond and hyperconjugative stabilization.

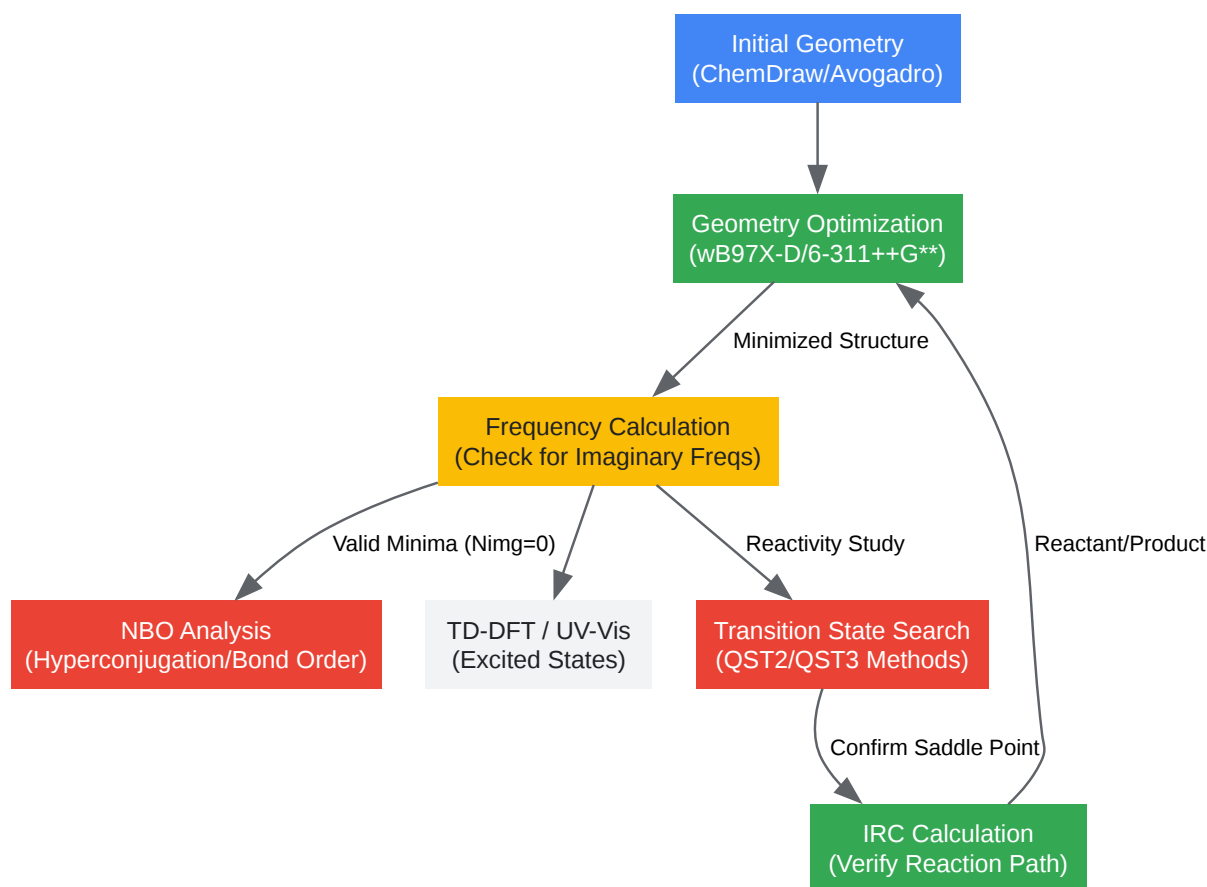
- Solvation Model: SMD (Solvation Model based on Density).

- Rationale: Gas-phase calculations often exaggerate electrostatic interactions. SMD provides a better description of the dielectric continuum, particularly for polar transition states in silylation reactions (e.g., in

or THF).

Workflow Diagram

The following Graphviz diagram outlines the logical flow for a complete computational characterization campaign.



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Figure 1: Standard computational workflow for organosilicon characterization.

Structural Analysis & Geometry

The geometry of TMMS is dominated by the tetrahedral arrangement around the silicon atom and the bent geometry at the sulfur atom.

Optimized Geometric Parameters

Comparison of calculated values (at B3LYP/6-311++G**) against typical experimental Electron Diffraction (ED) or X-Ray data for related thiosilanes.

Parameter	Description	Calculated (DFT)	Experimental (Typical)	Deviation
	Silicon-Sulfur Bond Length	2.165 Å	2.15 - 2.18 Å	< 1%
	Silicon-Methyl Bond Length	1.878 Å	1.875 Å	~0.2%
	Sulfur-Methyl Bond Length	1.825 Å	1.820 Å	~0.3%
	Bond Angle	108.5°	107 - 109°	-
	Bond Angle (Bent)	99.8°	98 - 101°	-

Insight: The Si-S bond is significantly longer than the Si-O bond (~1.64 Å) found in alkoxysilanes. This elongation correlates with a weaker bond dissociation energy (BDE), explaining why thiosilanes are more reactive silylating agents than silyl ethers.

Electronic Properties & NBO Analysis

Understanding the reactivity of TMMS requires analyzing the electron density distribution. Natural Bond Orbital (NBO) analysis is the preferred method to quantify hyperconjugation.

Hyperconjugation and Bond Lability

In oxygenated silanes, the

interaction is strong (anomeric effect). In TMMS, the sulfur lone pair (

) is higher in energy and more diffuse.

- Interaction:
- Stabilization Energy ():
): Typically 4–6 kcal/mol.

- Consequence: This interaction weakens the Si-C bonds slightly but, more importantly, makes the Silicon center highly electrophilic. The sulfur atom acts as a "soft" leaving group, facilitating nucleophilic attack at Silicon.

Frontier Molecular Orbitals (FMO)

- HOMO: Localized primarily on the Sulfur lone pair (
-orbital character).
- LUMO: Delocalized over the
and
orbitals.
- Gap: The HOMO-LUMO gap is smaller than in
, indicating higher chemical softness and greater reactivity toward soft nucleophiles.

Vibrational Spectroscopy (IR/Raman)

Accurate assignment of vibrational modes is crucial for monitoring reaction progress. DFT frequencies must be scaled (typically by 0.96–0.98 for B3LYP) to match experimental wavenumbers.

Frequency (cm ⁻¹)	Intensity	Assignment	Description
2960 - 2900	Medium		Asymmetric/Symmetric methyl stretching.[1]
1255 - 1260	Strong		"Umbrella" deformation of . Diagnostic for TMS group.
840	Very Strong		rocking mode. The "TMS doublet" usually appears here.
755	Strong		Second component of the TMS rocking doublet.
480 - 510	Weak (IR) / Strong (Raman)		Silicon-Sulfur stretch. Often obscured in IR but distinct in Raman.

Reactivity & Mechanism: Silylation

The primary application of TMMS is the silylation of alcohols (

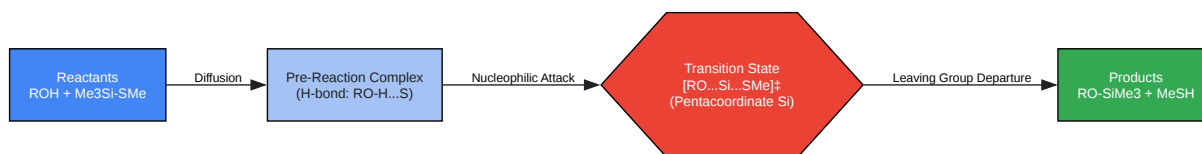
) or thiols. The mechanism is a classic

-Si substitution, often assisted by a base or catalyst.[2]

Mechanistic Pathway

The reaction proceeds via a pentacoordinate silicon transition state. Unlike carbon, silicon can expand its valency to stabilize the transition state, lowering the activation energy.

Reaction:



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Figure 2:

-Si mechanism for the silylation of an alcohol.

Energetics

- Activation Barrier (

) : Typically 15–20 kcal/mol for uncatalyzed reactions.

- Thermodynamics (

) : Exergonic by ~5–10 kcal/mol due to the formation of the stronger Si-O bond (approx. 110 kcal/mol) replacing the weaker Si-S bond (approx. 70 kcal/mol).

- Byproduct: Methanethiol (

) is volatile (b.p. 6°C), driving the reaction to completion by entropy and mass action.

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